

# 4-(4-Bromophenyl)cyclohexanone melting point

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## Compound of Interest

Compound Name: 4-(4-Bromophenyl)cyclohexanone

Cat. No.: B1278233

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An In-depth Technical Guide to the Physicochemical Characterization of **4-(4-Bromophenyl)cyclohexanone**

Audience: Researchers, scientists, and drug development professionals.

## Abstract

This technical guide provides a comprehensive overview of **4-(4-Bromophenyl)cyclohexanone**, a key intermediate in pharmaceutical synthesis. The primary focus is the determination and significance of its melting point, a critical parameter for identity confirmation and purity assessment. This document delineates the fundamental principles of melting point analysis, provides a detailed experimental protocol for its accurate determination, and discusses the interpretation of results in a research and quality control context. By synthesizing theoretical knowledge with practical application, this guide serves as an essential resource for scientists working with this compound.

## Introduction: 4-(4-Bromophenyl)cyclohexanone in Synthetic Chemistry

**4-(4-Bromophenyl)cyclohexanone**, identified by CAS Number 84892-43-3, is a disubstituted cyclohexanone derivative.<sup>[1]</sup> Its structure, featuring a bromophenyl group attached to a cyclohexanone ring, makes it a valuable building block in the synthesis of more complex molecular architectures, particularly within the pharmaceutical industry.<sup>[1][2]</sup>

The physical properties of such an intermediate are paramount for ensuring the consistency, quality, and success of subsequent synthetic steps. Among these, the melting point is a fundamental and highly informative characteristic. It serves as a primary indicator of a compound's purity and is a crucial specification for its identification.[3] An impure compound will exhibit a depressed melting point and melt over a wider temperature range compared to a pure sample. This guide provides a detailed examination of the melting point of **4-(4-Bromophenyl)cyclohexanone**.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-(4-Bromophenyl)cyclohexanone** is presented below. These data are essential for handling, characterization, and application in a laboratory setting.

Property	Value	Source
IUPAC Name	4-(4-bromophenyl)cyclohexan-1-one	N/A
Synonyms	4-(p-bromophenyl)-cyclohexanone	[4]
CAS Number	84892-43-3	[1]
Molecular Formula	C <sub>12</sub> H <sub>13</sub> BrO	[4]
Molecular Weight	253.13 g/mol	[5][4][6]
Appearance	Solid	[4]
Melting Point	60 °C	[7][1]
Boiling Point	340.3 ± 42.0 °C (Predicted)	[7]
Density	1.380 ± 0.06 g/cm <sup>3</sup> (Predicted)	[7]
Storage	Sealed in dry, Room Temperature	[7][8]

# The Scientific Principle of Melting Point

## Determination

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase.[3][9] This process requires overcoming the intermolecular forces that maintain the ordered crystal lattice structure.[3] For a pure, crystalline compound, this transition is typically sharp and occurs over a narrow range of 0.5-1.0°C.

The presence of even small amounts of miscible impurities disrupts the crystal lattice, which reduces the energy required to break it apart. This phenomenon results in two observable effects:

- **Melting Point Depression:** The temperature at which the mixture begins to melt is lower than that of the pure substance.
- **Melting Point Range Broadening:** The transition from solid to liquid occurs over a wider temperature range.

Therefore, the melting point is not just an identification tool but also a robust criterion for assessing purity.[3] An experimentally determined melting point of 60°C for a sample of **4-(4-Bromophenyl)cyclohexanone** would strongly indicate its high purity.

# Standard Protocol for Accurate Melting Point

## Determination

The following protocol outlines a validated method for determining the melting point of **4-(4-Bromophenyl)cyclohexanone** using a modern digital melting point apparatus, such as a DigiMelt or Mel-Temp unit.[10] The causality behind each step is explained to ensure methodological integrity.

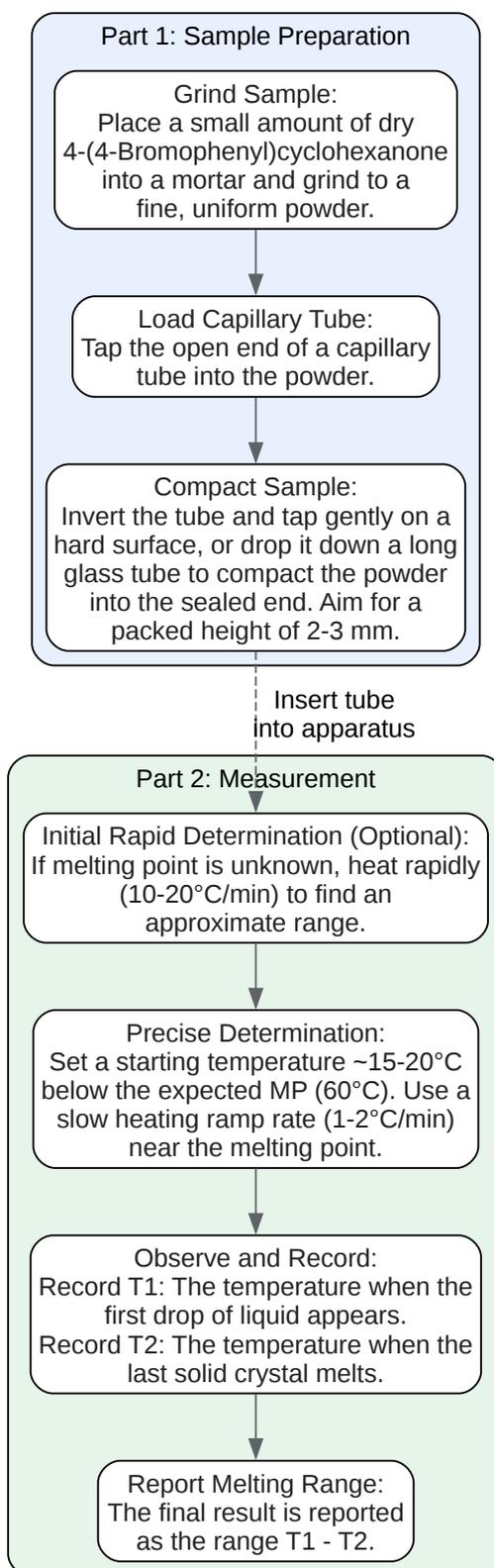
## Materials and Equipment

- Sample of **4-(4-Bromophenyl)cyclohexanone** (must be completely dry)
- Mortar and pestle
- Capillary tubes (sealed at one end)

- Digital melting point apparatus
- Laboratory spatula

## Experimental Workflow

The workflow for melting point determination is a systematic process designed to ensure accuracy and reproducibility.



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Caption: Workflow for Melting Point Determination.

## Step-by-Step Methodology

- Sample Preparation:
  - Step 1.1: Place a small quantity of **4-(4-Bromophenyl)cyclohexanone** on a clean, dry surface like a watch glass. If the crystals are not a fine powder, gently grind them using a clean mortar and pestle.
    - Rationale: A fine powder ensures uniform heat distribution throughout the sample.[10]
  - Step 1.2: Press the open end of a capillary tube into the powdered sample. A small amount of solid will be forced into the tube.
  - Step 1.3: Invert the capillary tube and tap the sealed end gently on a hard surface to pack the solid down. The packed sample height should be 2-3 mm.
    - Rationale: An excessive amount of sample can cause an artificially wide melting range due to inefficient heat transfer.[3]
- Instrument Setup and Measurement:
  - Step 2.1 (Optional - For Unknowns): For a compound with an unknown melting point, perform a rapid determination by heating at a rate of 10-20°C per minute to establish an approximate range.[10]
  - Step 2.2 (Accurate Measurement): For **4-(4-Bromophenyl)cyclohexanone**, the expected melting point is 60°C. Set the starting temperature on the apparatus to approximately 45-50°C.
  - Step 2.3: Set the heating ramp rate to 1-2°C per minute.
    - Rationale: A slow heating rate is critical to ensure that the thermometer reading accurately reflects the sample's temperature, allowing for thermal equilibrium between the sample, heating block, and thermometer. Heating too quickly will result in a reading that is higher than the actual melting point.
  - Step 2.4: Insert the prepared capillary tube into the sample holder of the apparatus.

- Observation and Data Recording:
  - Step 3.1: Observe the sample closely through the magnifying lens.
  - Step 3.2: Record the temperature at which the first drop of liquid becomes visible. This is the onset of melting (T1).
  - Step 3.3: Continue observing and record the temperature at which the last trace of solid disappears, leaving a clear liquid. This is the completion of melting (T2).
  - Step 3.4: The result should be reported as a range: T1 – T2. For a pure sample, this range should be narrow (e.g., 59.5 - 60.5°C).

## Interpretation of Results

- Sharp Melting Point (e.g., 59.5 - 60.5°C): A narrow melting range that aligns with the literature value of 60°C is a strong indicator of high sample purity.<sup>[7][1]</sup>
- Broad and Depressed Melting Point (e.g., 55 - 58°C): A wide melting range that is lower than the literature value suggests the presence of impurities. The degree of depression and broadening can qualitatively indicate the level of impurity.
- Mixed Melting Point Technique: To confirm the identity of an unknown sample suspected to be **4-(4-Bromophenyl)cyclohexanone**, one can perform a mixed melting point test. This involves mixing the unknown with an authentic sample of **4-(4-Bromophenyl)cyclohexanone**. If there is no depression or broadening of the melting point, the unknown is confirmed to be the same compound.<sup>[10]</sup>

## Conclusion

The melting point of **4-(4-Bromophenyl)cyclohexanone** is a critical quality attribute, with a literature value of 60°C. Its accurate determination is essential for verifying the identity and purity of the material in research and drug development settings. The protocol described herein provides a robust, self-validating methodology rooted in fundamental physicochemical principles. Adherence to this procedure, particularly with respect to sample preparation and a slow, controlled heating rate, will ensure reliable and reproducible results, upholding the standards of scientific integrity.

## References

- 2-(4-Bromo-phenyl)-cyclohexanone | C<sub>12</sub>H<sub>13</sub>BrO | CID 71474975. PubChem. [[Link](#)]
- Melting point determination. University of Calgary. [[Link](#)]
- Experiment 1 - Melting Points. University of North Carolina Wilmington. [[Link](#)]
- 4-(4-BROMOPHENYL)CYCLOHEXANONE, CasNo.84892-43-3. LookChem. [[Link](#)]
- Synthesis and Characterization of Multiple Functionalized Cyclohexanone Using Diels–Alder Reaction of  $\alpha$ -Nitrocinnamate. MDPI. [[Link](#)]
- experiment (1) determination of melting points. SlideShare. [[Link](#)]
- Experiment-1 Aim - To determine the melting point of given solid substance. Veda College of Engineering. [[Link](#)]
- Synthesis and Biological Activity of 4-(4-Bromophenyl)-2-[4-. TSI Journals. [[Link](#)]  
ophenyl24-10422.html)

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## Sources

1. 4-(4-BROMOPHENYL)CYCLOHEXANONE, CasNo.84892-43-3 Chemical Technology Co.,LTD(expird) China (Mainland) [[aoen.lookchem.com](http://aoen.lookchem.com)]
2. tsijournals.com [[tsijournals.com](http://tsijournals.com)]
3. uomustansiriyah.edu.iq [[uomustansiriyah.edu.iq](http://uomustansiriyah.edu.iq)]
4. 4-(4-Bromophenyl)cyclohexanone | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
5. 4-(4-BROMOPHENYL)CYCLOHEXANONE | 84892-43-3 [[chemicalbook.com](http://chemicalbook.com)]

- 6. 2-(4-Bromo-phenyl)-cyclohexanone | C12H13BrO | CID 71474975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-(4-BROMOPHENYL)CYCLOHEXANONE CAS#: 84892-43-3 [m.chemicalbook.com]
- 8. achmem.com [achmem.com]
- 9. davjalandhar.com [davjalandhar.com]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
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